1-(2-Chloroethoxy)-2-ethoxybenzene chemical properties

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-(2-Chloroethoxy)-2-ethoxybenzene*
CAS No.:	*56842-04-7*
Cat. No.:	*B1287862*

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An In-Depth Technical Guide to the Chemical Properties and Applications of **1-(2-Chloroethoxy)-2-ethoxybenzene**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-(2-Chloroethoxy)-2-ethoxybenzene** (CAS No. 56842-04-7), a bifunctional aromatic organic compound. The document delineates its chemical identity, physicochemical properties, proposed synthetic routes, and key reactivity patterns. As a molecule featuring an ethoxy-substituted benzene ring coupled with a reactive chloroethoxy side chain, it serves as a valuable intermediate in organic synthesis. Its primary utility lies in its capacity as an alkylating agent, enabling the introduction of the 2-ethoxyphenoxyethyl moiety into target molecules. This guide explores its potential applications, particularly in the context of pharmaceutical development, drawing parallels with structurally similar reagents used in the synthesis of commercial drugs. Safety protocols and a

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representative experimental workflow are also detailed to provide a holistic resource for laboratory and development professionals.

Chemical Identity and Nomenclature

1-(2-Chloroethoxy)-2-ethoxybenzene is an organic compound characterized by a benzene ring substituted with both an ethoxy group and a 2-chloroethoxy group at adjacent positions. This substitution pattern makes it a derivative of catechol ether.

Identifier	Value	Source
IUPAC Name	1-(2-chloroethoxy)-2-ethoxybenzene	[1][2]
CAS Number	56842-04-7	[1][3][4]
Molecular Formula	$C_{10}H_{13}ClO_2$	[1][2]
Molecular Weight	200.66 g/mol	[1][2]
Canonical SMILES	CCOC1=CC=CC=C1OCCCl	[1][2]
InChI	InChI=1S/C10H13ClO2/c1-2-12-9-5-3-4-6-10(9)13-8-7-11/h3-6H,2,7-8H2,1H3	[1][2]
InChI Key	CKDUTEWYIDNOBF-UHFFFAOYSA-N	[1][3]
MDL Number	MFCD08691952	[1]
Synonyms	2-(2-ethoxyphenoxy)ethyl chloride	[2]

Physicochemical Properties

The physical and chemical properties of **1-(2-Chloroethoxy)-2-ethoxybenzene** determine its behavior in chemical reactions and its handling requirements. The data presented below are derived from computational models and supplier information, providing a reliable baseline for experimental design.

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Property	Value	Method	Source
Physical Form	Solid	-	[4]
Boiling Point	261.1 °C	EPA T.E.S.T.	[3]
277.2 °C	EPI Suite	[3]	
Melting Point	45.41 °C	EPI Suite	[3]
Density	1.12 g/cm³	EPA T.E.S.T.	[3]
Water Solubility	590.69 mg/L	EPA T.E.S.T.	[3]
20.172 mg/L	EPI Suite	[3]	
LogP (Octanol-Water)	2.6	XLogP3	[2]
2.92	-	[4]	
Rotatable Bonds	5	-	[3]
Hydrogen Bond Acceptors	2	-	[3]
Hydrogen Bond Donors	0	-	[3]

Synthesis and Reactivity

Proposed Synthetic Pathway

1-(2-Chloroethoxy)-2-ethoxybenzene is not naturally occurring and must be prepared synthetically. A logical and efficient method for its synthesis is the Williamson ether synthesis. This well-established reaction involves the deprotonation of a phenol to form a phenoxide, which then acts as a nucleophile to displace a halide from an alkyl halide.

In this case, the synthesis would proceed in two conceptual steps, starting from 2-ethoxyphenol:

- Deprotonation: 2-ethoxyphenol is treated with a suitable base (e.g., potassium carbonate, sodium hydride) in a polar aprotic solvent (e.g., acetone, DMF) to generate the

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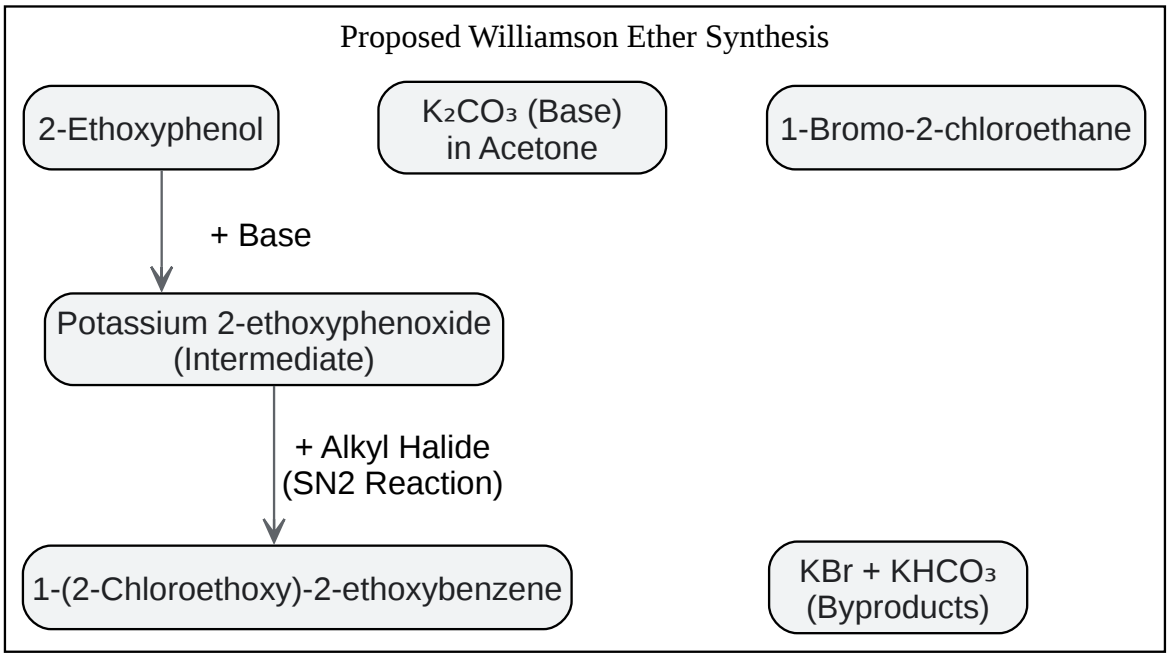
corresponding 2-ethoxyphenoxide anion. Potassium carbonate is often chosen for its moderate reactivity, ease of handling, and insolubility, which simplifies removal after the reaction.

- Nucleophilic Substitution: The phenoxide then attacks an alkylating agent such as 1-bromo-2-chloroethane or 1,2-dichloroethane. The use of 1-bromo-2-chloroethane would be more efficient, as bromide is a better leaving group than chloride, allowing the reaction to proceed under milder conditions and ensuring the desired chloro-functionality remains on the resulting ether chain.



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Caption: Proposed synthesis of **1-(2-Chloroethoxy)-2-ethoxybenzene**.

Chemical Reactivity

The reactivity of this molecule is dominated by the 2-chloroethyl group. The terminal chlorine atom is attached to a primary carbon, making it a good substrate for S_N2 (bimolecular nucleophilic substitution) reactions.

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- Alkylation of Nucleophiles: It can readily react with a wide range of nucleophiles, including amines, thiols, and other alkoxides. This reaction attaches the 2-(2-ethoxyphenoxy)ethyl group to the nucleophile.

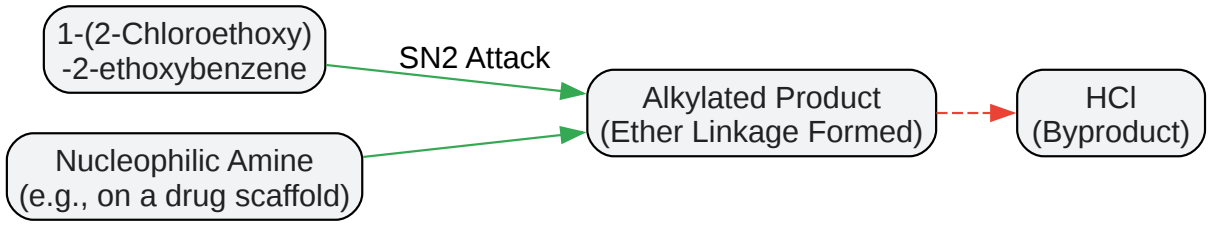
- Comparison with Bromo-analog: The bromo-analog, 1-(2-bromoethoxy)-2-ethoxybenzene, is also a common reagent and will typically react faster than the chloro-compound due to the better leaving group ability of bromide compared to chloride.[5][6] However, the chloro-compound is often more cost-effective and may be preferred when slower, more controlled reactivity is desired.

Applications in Drug Development

The primary value of **1-(2-Chloroethoxy)-2-ethoxybenzene** in a research and drug development context is as a synthetic building block or intermediate. Its bifunctional nature allows for the strategic introduction of a specific pharmacophoric element into a lead molecule.

A prominent example of this application is found in the synthesis of Tamsulosin, an α_1 adrenergic receptor antagonist used to treat benign prostatic hyperplasia. While patents often describe the use of the bromo-analog, 1-(2-bromoethoxy)-2-ethoxybenzene, the chloro-analog serves as a direct and viable alternative for the same synthetic step.[6]

The reaction involves the alkylation of the primary amine of (R)-5-(2-aminopropyl)-2-methoxybenzenesulfonamide with the haloethoxybenzene reagent. This step is crucial for forming the ether linkage that connects the two key aromatic portions of the final Tamsulosin molecule.



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Caption: General workflow for alkylation using the title compound.

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Safety and Hazard Profile

1-(2-Chloroethoxy)-2-ethoxybenzene is classified as a harmful and irritant substance. Strict adherence to safety protocols is mandatory when handling this chemical.

Hazard Class	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed
Skin Corrosion/Irritation	H315	Causes skin irritation
Serious Eye Damage/Irritation	H319	Causes serious eye irritation
STOT - Single Exposure	H335	May cause respiratory irritation

Source: Fluorochem Safety Data[1]

Precautionary Measures:

- Handling: Use only in a well-ventilated area or under a chemical fume hood. Do not breathe dust, fumes, or vapors. Wash hands thoroughly after handling.[1]
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat.[1]
- Storage: Store in a tightly sealed container in a cool, dry place.
- First Aid:
  - If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.[1]
  - If on Skin: Remove all contaminated clothing immediately. Rinse skin with plenty of water.[1]
  - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1]
  - If Inhaled: Move person to fresh air and keep comfortable for breathing.[1]

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Representative Experimental Protocol: N-Alkylation

This protocol describes a general procedure for the N-alkylation of a primary amine using **1-(2-Chloroethoxy)-2-ethoxybenzene**. This serves as a practical illustration of its core reactivity.

Objective: To synthesize N-benzyl-2-(2-ethoxyphenoxy)ethanamine.

Materials:

- **1-(2-Chloroethoxy)-2-ethoxybenzene** (1.0 eq)
- Benzylamine (1.1 eq)
- Potassium carbonate (K_2CO_3), anhydrous (2.0 eq)
- Acetonitrile (CH_3CN), anhydrous
- Ethyl acetate (EtOAc)
- Brine solution
- Magnesium sulfate ($MgSO_4$), anhydrous

Procedure:

- Reaction Setup: To a dry round-bottom flask under a nitrogen atmosphere, add **1-(2-Chloroethoxy)-2-ethoxybenzene** (e.g., 2.01 g, 10.0 mmol) and anhydrous potassium carbonate (2.76 g, 20.0 mmol).
- Solvent and Reagent Addition: Add anhydrous acetonitrile (50 mL) via syringe. Stir the suspension for 5 minutes. Add benzylamine (1.18 g, 11.0 mmol) dropwise to the stirring mixture.
- Heating and Monitoring: Heat the reaction mixture to reflux (approx. 82°C). Monitor the reaction progress by Thin Layer Chromatography (TLC) using a 4:1 Hexanes:Ethyl Acetate eluent system. The reaction is complete when the starting chloro-compound spot has been consumed (typically 8-16 hours).

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- Work-up: Cool the reaction to room temperature. Filter the mixture through a pad of celite to remove the inorganic salts, washing the filter cake with ethyl acetate.
- Extraction: Combine the filtrates and evaporate the solvent under reduced pressure. Dissolve the resulting residue in ethyl acetate (100 mL) and wash with water (2 x 50 mL) followed by brine (1 x 50 mL).
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate in vacuo to yield the crude product.
- Purification: Purify the crude residue by column chromatography on silica gel, eluting with a gradient of hexanes and ethyl acetate to afford the pure N-benzyl-2-(2-ethoxyphenoxy)ethanamine.

Conclusion

1-(2-Chloroethoxy)-2-ethoxybenzene is a versatile synthetic intermediate with well-defined chemical properties. Its value is rooted in the predictable reactivity of its primary alkyl chloride moiety, which allows for its use as an effective 2-(2-ethoxyphenoxy)ethyl alkylating agent. This functionality is particularly relevant to the field of drug development, where it can serve as a key building block for complex molecular architectures, as exemplified by its relationship to the synthesis of Tamsulosin. Coupled with a clear understanding of its hazard profile and proper handling procedures, this compound is a valuable tool for the modern organic chemist.

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- To cite this document: BenchChem. [1-(2-Chloroethoxy)-2-ethoxybenzene chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1287862/docs#1-2-chloroethoxy-2-ethoxybenzene-chemical-properties]

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